Spectroscopic differences between 2,2'-Sulfinyldiethanol and its sulfoxide precursor

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Compound of Interest

Compound Name:	*2,2'-Sulfinyldiethanol*
CAS No.:	*3085-45-8*
Cat. No.:	*B1215426*

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Technical Comparison: 2,2'-Sulfinyldiethanol vs. 2,2'-Thiodiethanol[1][2]

Executive Summary

This guide details the spectroscopic differentiation between **2,2'-Sulfinyldiethanol** (the Sulfoxide, also known as Thiodiglycol Sulfoxide or TDGO) and its synthetic precursor, 2,2'-Thiodiethanol (the Sulfide, also known as Thiodiglycol or TDG).[1]

Critical Context:

- The Precursor (TDG): A Schedule 2 compound under the Chemical Weapons Convention (CWC) due to its role as a precursor to Sulfur Mustard (Mustard Gas).[2][1][3]
- The Target (TDGO): The primary oxidative metabolite and environmental degradation product of TDG.[2]
- The Challenge: Both molecules are polar, water-soluble diols with similar physical properties.[2][1] Differentiation relies heavily on observing the oxidation state of the sulfur atom via

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specific spectroscopic signatures (IR S=O stretch, NMR desheilding, and MS molecular ion shift).[1]

Chemical Identity & Mechanism[2]

To understand the spectroscopic shifts, one must understand the electronic environment change induced by oxidation.[1]

Feature	Precursor (Sulfide)	Target (Sulfoxide)
IUPAC Name	2,2'-Thiodiethanol	2,2'-Sulfinyldiethanol
Common Abbr.	TDG	TDGO
Formula	$C_4H_{10}O_2S$	$C_4H_{10}O_3S$
Structure	HO-CH_2-CH_2-S-CH_2-CH_2-OH	HO-CH_2-CH_2-S(=O)-CH_2-CH_2-OH
Oxidation State	Sulfur (-2)	Sulfur (0)
Electronic Effect	S is a soft nucleophile.[2]	S=O is a rigid, polar dipole; Oxygen withdraws electron density.[1]

Mechanistic Pathway

The conversion from precursor to target involves the nucleophilic attack of the sulfur lone pair on an oxidant (typically Peroxide), forming the Sulfoxide.[1] Further oxidation leads to the Sulfone (2,2'-Sulfonyldiethanol), a potential interference.[2][1]

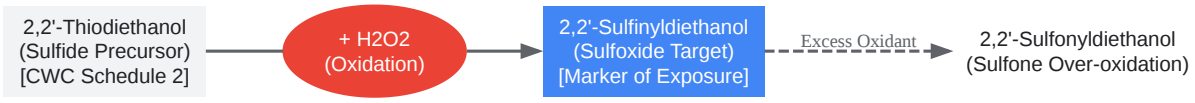

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Figure 1: Stepwise oxidation pathway from Thiodiglycol (TDG) to Sulfinyldiethanol (TDGO) and eventually the Sulfone.[2][1][4]

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Spectroscopic Deep Dive

A. Infrared Spectroscopy (FT-IR)

The most immediate diagnostic difference is the appearance of the sulfoxide bond stretch.[2]

- Precursor (TDG): The fingerprint region is relatively clean regarding sulfur.[2][1] The C-S stretch (600–800 cm^{-1}) is weak and often obscured.[2][1] The dominant feature is the O-H stretch (~3350 cm^{-1}).[2][1]
- Target (TDGO): The S=O stretching vibration is strong and distinct.

Functional Group	Precursor (TDG) Wavenumber	Target (TDGO) Wavenumber	Note
O-H Stretch	3300–3400 cm^{-1} (Broad)	3300–3400 cm^{-1} (Broad)	Present in both; non-diagnostic.[2]
S=O Stretch	Absent	1030–1070 cm^{-1} (Strong)	The primary differentiator.
C-S Stretch	600–700 cm^{-1} (Weak)	Shifted/Obscured	Difficult to use for ID. [2]

B. Nuclear Magnetic Resonance (^{1}H-NMR)

NMR provides the most definitive structural confirmation.[2] The electronegative oxygen atom in the sulfoxide pulls electron density away from the sulfur, causing a deshielding effect on the adjacent methylene protons (

).[1]

- Solvent Choice: D_2O or DMSO-d_6 are required due to polarity.[2]
- Shift Logic:

  protons in the Sulfoxide (TDGO) appear downfield (higher ppm) compared to the Sulfide (TDG).[2][1]

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Proton Position	Precursor (TDG) Shift (ppm)	Target (TDGO) Shift (ppm)	(Shift Difference)
(-CH_2-S-)	2.65 – 2.75 ppm	2.90 – 3.20 ppm	~ +0.35 ppm (Downfield)
(-CH_2-O-)	3.65 – 3.75 ppm	3.80 – 4.00 ppm	~ +0.15 ppm (Minor shift)

Expert Insight: In the Sulfoxide (TDGO), the sulfur atom is a chiral center (due to the lone pair).[1] While **2,2'-Sulfinyldiethanol** is symmetric, in chiral environments or specific solvents, the geminal protons on the

-carbon can become diastereotopic, potentially splitting the triplet signal into a more complex multiplet.[1] In standard D_2O scans, this often manifests as a broadening or complex splitting of the 3.0 ppm signal compared to the clean triplet of the sulfide.[1]

C. Mass Spectrometry (MS)

Direct analysis is challenging due to low volatility.[2][1] Derivatization (silylation with BSTFA or acylation with TFAI) is standard protocol for GC-MS.[2][1]

- Molecular Ion: The Sulfoxide is exactly 16 Da heavier than the Sulfide.[1]
- Fragmentation:
  - TDG (Derivatized): Prominent ion at m/z 122 (underivatized) or characteristic loss of -CH_2CH_2OTMS.[2][1]
  - TDGO (Derivatized): Shows the molecular ion M+16.[2] A characteristic fragmentation is the "Sulfoxide Elimination" (Cope elimination-like thermal degradation in the injector port), where TDGO can thermally degrade back to vinyl ethers or TDG if temperatures are too high.[2][1]
  - Soft Ionization (LC-MS/ESI): Preferable for TDGO to avoid thermal degradation.[2] Shows distinct $[M+H]^+$ at m/z 139.[2][1]

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Experimental Protocol: Synthesis of Reference Standard

Use this protocol to generate a verified spectral standard of **2,2'-Sulfinyldiethanol** for comparison.

Safety Warning: 2,2'-Thiodiethanol is a CWC Schedule 2 precursor.[2][1] Handle in a fume hood with appropriate PPE.[2][1] Ensure compliance with local regulations regarding Schedule 2 chemicals.

Reagents

- 2,2'-Thiodiethanol (TDG) [Precursor][2][1][5]
- Hydrogen Peroxide (30% w/v)[2][1]
- Methanol (Solvent)[2][1]
- Platinum Black or Sodium Tungstate (Catalyst - optional for speed, but H2O2 alone works overnight)[2][1]

Workflow

- Preparation: Dissolve 10 mmol of TDG in 10 mL of Methanol. Cool to 0°C in an ice bath.
- Oxidation: Add 11 mmol of H_2O_2 (1.1 equivalents) dropwise over 20 minutes.
  - Why: Controlling stoichiometry is critical.[2][1] Excess H_2O_2 will drive the reaction to the Sulfone (2,2'-Sulfonyldiethanol), which is difficult to separate.[2][1]
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature for 4 hours.
- Quenching: Test for remaining peroxides using starch-iodide paper. If positive, quench with a small amount of sodium sulfite.[1]
- Isolation: Remove solvent via rotary evaporation under reduced pressure (keep bath < 40°C to prevent thermal degradation).[2][1]

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- Validation: The resulting viscous oil is the Sulfoxide.[2][1] Validate using the IR band at ~1040 cm^{-1}.[2][1]

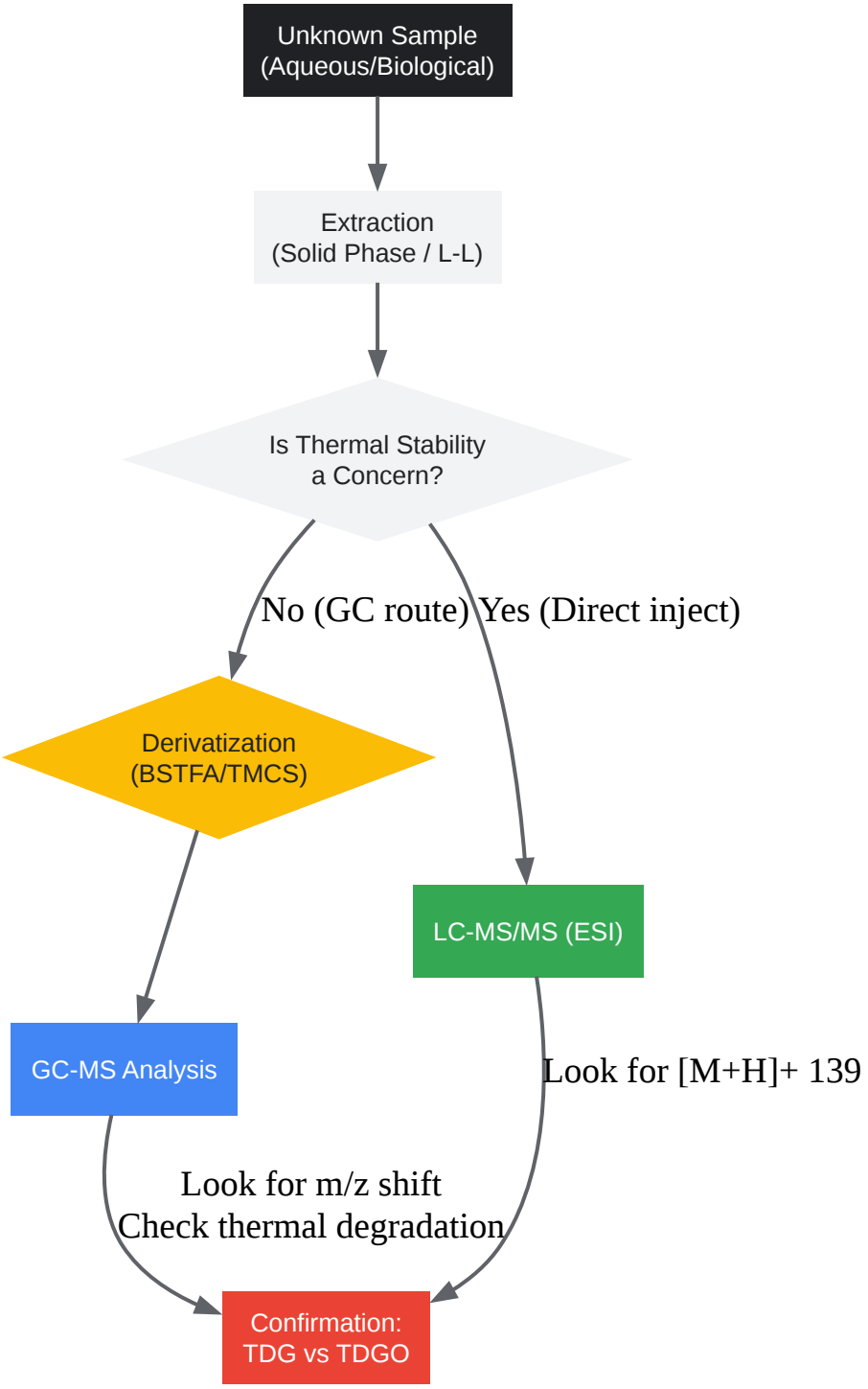

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Figure 2: Analytical decision tree for distinguishing TDG and TDGO in complex matrices.

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